

Personal protective equipment for handling Tyrosinase-IN-22

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tyrosinase-IN-22

Cat. No.: B1227107

[Get Quote](#)

Essential Safety and Handling Guide for Tyrosinase-IN-22

FOR RESEARCH USE ONLY. NOT FOR DIAGNOSTIC OR THERAPEUTIC USE.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Tyrosinase-IN-22**, also known as 5-Chloro-2-mercaptobenzimidazole. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of your research.

Chemical Identification and Properties

Property	Value	Reference
Chemical Name	5-Chloro-2-mercaptobenzimidazole	[1][2]
Synonyms	Tyrosinase-IN-22, 5-Chloro-2-benzimidazolethiol	[2][3]
CAS Number	25369-78-2	[1][4][5]
Molecular Formula	C ₇ H ₅ ClN ₂ S	[1][4]
Molecular Weight	184.64 g/mol	[1][6]
Appearance	White to light yellow or light orange powder/crystal	[2][6]
Melting Point	294 °C	[6]
Purity	≥97.5% (HPLC)	[1]

Hazard Identification and Safety Precautions

Tyrosinase-IN-22 is classified as a hazardous substance. The following table summarizes its hazard statements and corresponding precautionary measures.

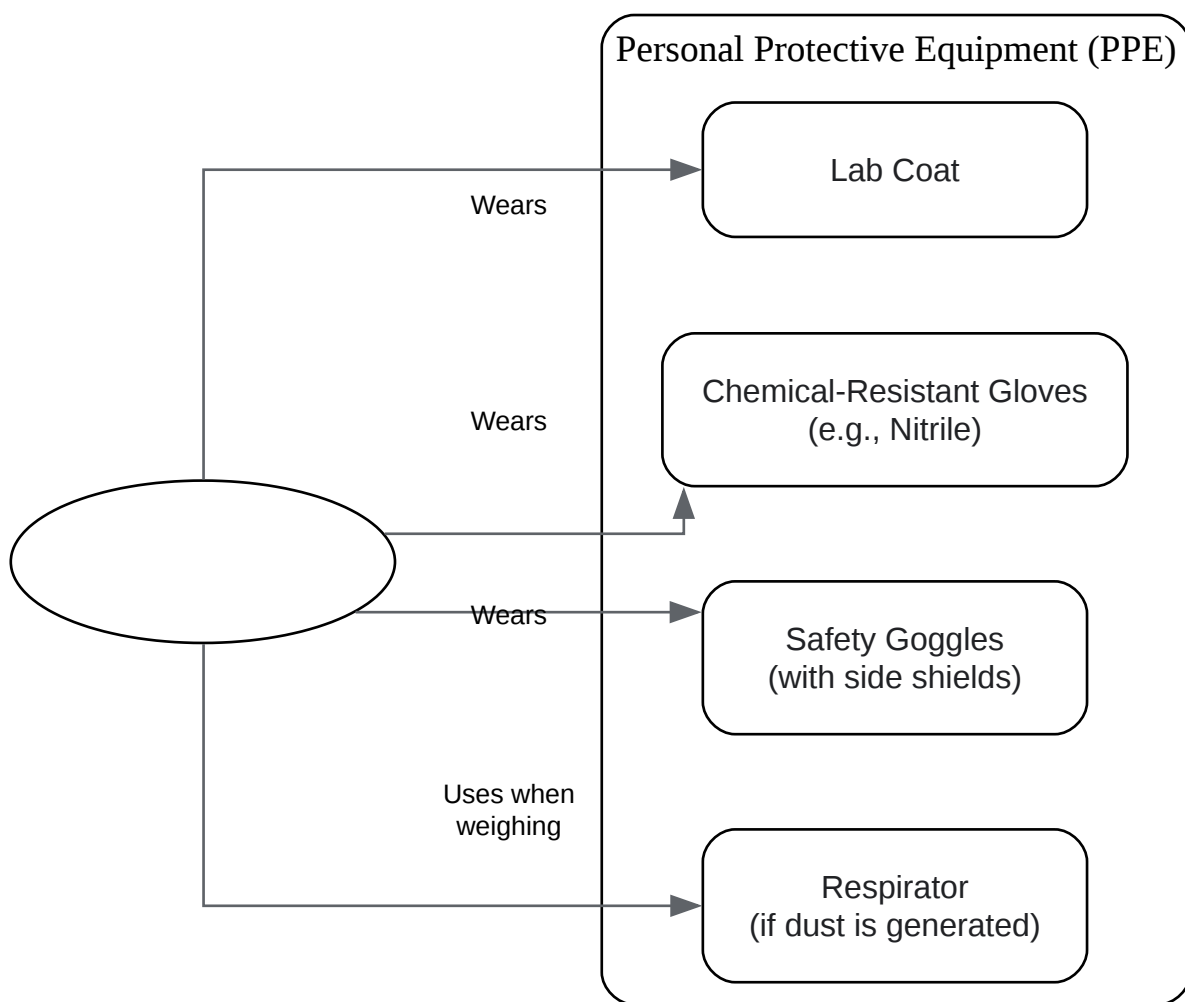
Hazard Class	GHS Hazard Statement	Precautionary Statements
Acute Toxicity (Oral)	H301: Toxic if swallowed	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth. P405: Store locked up.
Skin Irritation	H315: Causes skin irritation	P280: Wear protective gloves/ eye protection/ face protection. P302 + P352: IF ON SKIN: Wash with plenty of water. P332 + P313: If skin irritation occurs: Get medical advice/ attention. P362 + P364: Take off contaminated clothing and wash it before reuse.
Eye Irritation	H319: Causes serious eye irritation	P280: Wear protective gloves/ eye protection/ face protection. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337 + P313: If eye irritation persists: Get medical advice/ attention.

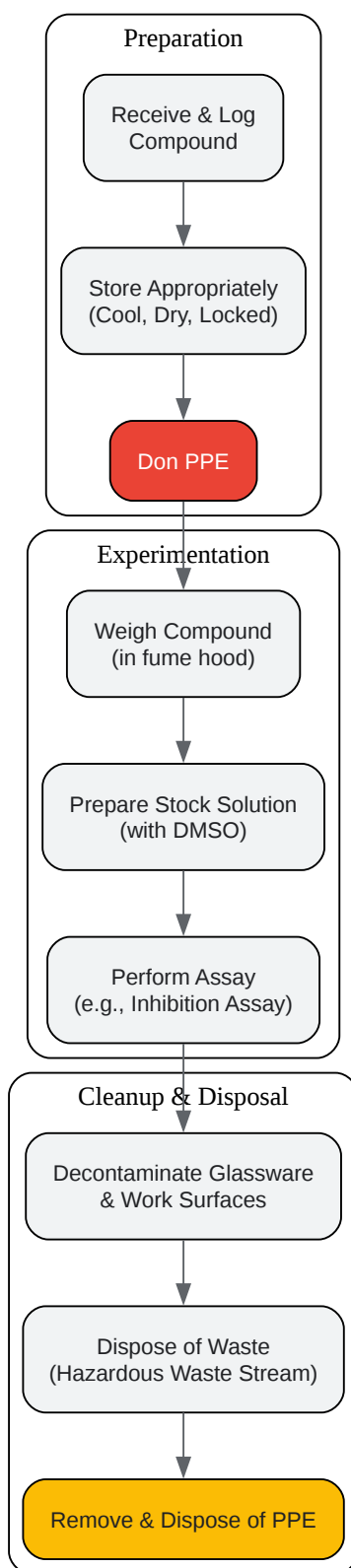
Toxicological Data:

- LD50 (mouse, intravenous): 56 mg/kg[3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Tyrosinase-IN-22**. The following diagram illustrates the recommended PPE.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Thermo Scientific Chemicals [chemicals.thermofisher.kr]
- 2. 5-Chloro-2-mercaptobenzimidazole 25369-78-2 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]
- 3. 5-Chloro-2-mercaptobenzimidazole CAS#: 25369-78-2 [m.chemicalbook.com]
- 4. scbt.com [scbt.com]
- 5. calpaclab.com [calpaclab.com]
- 6. labproinc.com [labproinc.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Tyrosinase-IN-22]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1227107#personal-protective-equipment-for-handling-tyrosinase-in-22]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com